

Personal protective equipment for handling 5-Bromo-2-fluorobenzaldehyde

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Compound of Interest

Compound Name: 5-Bromo-2-fluorobenzaldehyde

Cat. No.: B134332

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Essential Safety and Handling Guide for 5-Bromo-2-fluorobenzaldehyde

This guide provides crucial safety protocols and logistical information for the handling and disposal of **5-Bromo-2-fluorobenzaldehyde**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is vital for ensuring personal safety and proper laboratory conduct.

Chemical Identifier:

- Name: **5-Bromo-2-fluorobenzaldehyde**
- CAS Number: 93777-26-5
- Molecular Formula: C_7H_4BrFO

Hazard Identification and Classification

5-Bromo-2-fluorobenzaldehyde is classified as a hazardous substance. The primary hazards are summarized below.

Hazard Classification	Category	GHS Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Signal Word: Warning[1][2][3]

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling this chemical. The following personal protective equipment is mandatory to minimize exposure and ensure safety.[4][5]

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles or chemical safety goggles conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][6] A face shield should be used in situations with a high risk of splashing.	Protects against splashes and dust particles that can cause serious eye irritation.[1][2]
Hand Protection	Chemical-resistant gloves such as nitrile or neoprene.[7] Gloves should be inspected for integrity before each use.	Prevents skin contact and absorption, which can cause skin irritation.[1][2]
Skin and Body Protection	A laboratory coat must be worn and fully buttoned.[7] For larger quantities or tasks with a higher risk of exposure, chemical-resistant aprons or coveralls are recommended.[8]	Protects against accidental spills and contamination of personal clothing.[1]
Respiratory Protection	Use in a well-ventilated area, such as a chemical fume hood. [1][9] If ventilation is inadequate or for large spills, a NIOSH/MSHA approved respirator (e.g., N95 dust mask) or a full-face respirator with appropriate cartridges should be used.[6][9]	Minimizes the inhalation of dust or vapors that may cause respiratory irritation.[1][2]

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational plan is essential for the safe handling of **5-Bromo-2-fluorobenzaldehyde**.

1. Preparation:

- Ensure the work area is clean and uncluttered.
- Verify that a chemical fume hood is functioning correctly.
- Locate the nearest safety shower and eyewash station and confirm they are accessible.^[1]
- Gather all necessary PPE and inspect it for any damage.
- Have appropriate spill containment materials readily available.

2. Handling:

- Work exclusively within a certified chemical fume hood to ensure adequate ventilation.^[1]
- Don all required PPE before handling the chemical.
- When weighing the solid, do so in the fume hood to avoid inhalation of any dust.
- Avoid direct contact with skin, eyes, and clothing.^[10]
- Do not eat, drink, or smoke in the handling area.^{[5][11]}
- Keep the container tightly closed when not in use.^[1] The compound is noted to be air-sensitive.^{[1][9]}

3. Post-Handling:

- Thoroughly wash hands and any exposed skin with soap and water after completing the task.^{[1][9]}
- Clean the work area and any equipment used.
- Remove PPE carefully to avoid self-contamination.

Disposal Plan

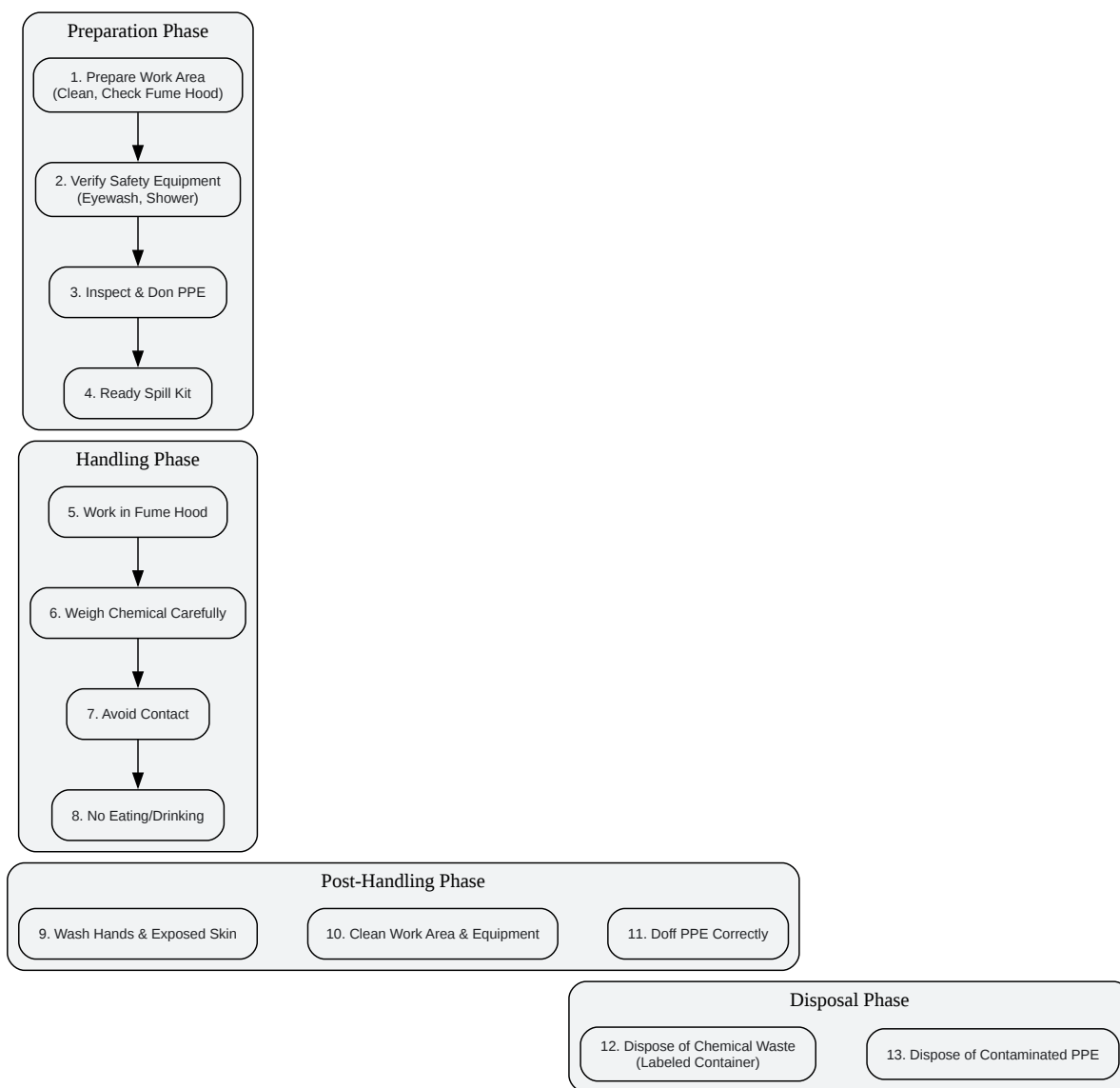
All waste generated from handling **5-Bromo-2-fluorobenzaldehyde** must be treated as hazardous waste.

- Chemical Waste: Dispose of unused **5-Bromo-2-fluorobenzaldehyde** and any contaminated materials (e.g., filter paper, pipette tips) in a designated, labeled hazardous waste container.^{[1][4]} The container must be kept securely closed and stored in a cool, dry, well-ventilated area away from incompatible materials.^[7] Do not discharge into sewer systems.^[4]
- Contaminated PPE: Disposable PPE, such as gloves, should be placed in a sealed bag and disposed of as hazardous waste.^[5] Contaminated lab coats should be professionally laundered.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. ^{[1][3][9]}
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes. ^{[1][9]} If skin irritation occurs, get medical advice/attention. ^[1]
Eye Contact	Rinse cautiously with water for several minutes. ^[1] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes, holding the eyelids apart. Seek immediate medical attention. ^{[1][9]}
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Seek immediate medical attention. ^{[1][6]}

Workflow for Safe Handling of 5-Bromo-2-fluorobenzaldehyde



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Caption: Workflow for the safe handling of **5-Bromo-2-fluorobenzaldehyde**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 5-Bromo-2-fluorobenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b134332#personal-protective-equipment-for-handling-5-bromo-2-fluorobenzaldehyde]

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